

Chemical structure and IUPAC name of 4-Chloro-2-methylthiopyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-methylthiopyrimidine

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An In-depth Technical Guide to 4-Chloro-2-methylthiopyrimidine

This technical guide provides a comprehensive overview of **4-Chloro-2-methylthiopyrimidine**, a heterocyclic organic compound significant as a pharmaceutical intermediate.^[1] The document details its chemical structure, nomenclature, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and IUPAC Name

4-Chloro-2-methylthiopyrimidine is an organohalogen and heterocyclic compound.^[2] Its structure consists of a pyrimidine ring substituted with a chlorine atom at the 4th position and a methylthio group at the 2nd position.^[2]

IUPAC Name: 4-chloro-2-(methylthio)pyrimidine.^[3]

Synonyms: 4-Chloro-2-methylsulfanylpurine, Pyrimidine, 4-chloro-2-(methylthio)-.^{[3][4]}

Canonical SMILES: CSC1=NC=CC(=N1)Cl.^[2]

InChI: InChI=1S/C5H5ClN2S/c1-9-5-7-3-2-4(6)8-5/h2-3H,1H3.^[3]

InChIKey: DFOHHQRGDOQMKG-UHFFFAOYSA-N.^[3]

Physicochemical and Spectroscopic Data

The properties of **4-Chloro-2-methylthiopyrimidine** are summarized in the table below. The compound typically appears as a colorless to light yellow or brown liquid or a white to off-white crystalline solid.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₅ H ₅ ClN ₂ S	^[2]
Molecular Weight	160.62 g/mol	^[4]
Appearance	Colorless to light yellow/brown liquid or white to off-white crystalline solid	^{[1][2]}
Melting Point	-2 °C	
Boiling Point	139-140 °C at 36 mmHg	
Density	1.381 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.6	
Flash Point	113 °C (closed cup)	
Solubility	Sparingly soluble in water, ethanol, and dimethylformamide.	^[2]
¹ H NMR	Varian A-60	^[3]
¹³ C NMR	Available	^[3]

Experimental Protocols

A common method for the synthesis of **4-Chloro-2-methylthiopyrimidine** involves the chlorination of the corresponding 4-hydroxy pyrimidine derivative. The following protocol is based on a patented manufacturing process.^[5]

Synthesis of **4-Chloro-2-methylthiopyrimidine** from 4-hydroxy-2-methylthiopyrimidine:

- Reaction Setup: To a reaction vessel, add 7.1 g (0.05 mol) of 4-hydroxy-2-methylthiopyrimidine and 36.9 g of toluene.[5]
- Reagent Addition: While stirring the mixture, add 5.1 g (0.05 mol) of triethylamine. Subsequently, slowly add 7.7 g (0.05 mol) of phosphorus oxychloride.[5]
- Reaction Conditions: Heat the reaction mixture to 80 °C and maintain this temperature for 1 hour.[5]
- Quenching: After the reaction is complete, cool the mixture to room temperature. Quench the reaction by the addition of 13.5 g of water.[5]
- Work-up and Isolation: The product, **4-Chloro-2-methylthiopyrimidine**, can then be isolated from the organic phase. Further purification can be achieved through techniques such as distillation under reduced pressure.

Visual Representations

The following diagram illustrates the chemical structure of **4-Chloro-2-methylthiopyrimidine**.

Caption: Chemical structure of **4-Chloro-2-methylthiopyrimidine**.

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